Cefaloram vs. Penicillin G: Comparative Antibacterial Spectrum Guide

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Compound of Interest

Compound Name:	*Cefaloram*
CAS No.:	*859-07-4*
Cat. No.:	*B1204034*

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Executive Summary

Cefaloram (Phenylacetylcephalosporin) and Penicillin G (Benzylpenicillin) represent a critical case study in medicinal chemistry. While they share an identical phenylacetyl side chain, their distinct core structures dictate divergent antibacterial profiles.

- Penicillin G remains the gold standard for potency against non-beta-lactamase-producing Gram-positives (e.g., Streptococcus pyogenes) but is functionally obsolete against Staphylococcus aureus and most Gram-negatives due to hydrolysis and poor outer membrane permeation.
- **Cefaloram** demonstrates the "Cephem Advantage": the expansion of the dihydrothiazine ring confers resistance to some beta-lactamases and enables permeation into Gram-negative bacteria (E. coli, Proteus), albeit with lower intrinsic potency against streptococci compared to Penicillin G.

Key Takeaway: The transition from the 5-membered thiazolidine ring (Penicillin) to the 6-membered dihydrothiazine ring (**Cefaloram**) expands the spectrum to include "PEK" organisms

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(Proteus, E. coli, Klebsiella) but does not fully solve the staphylococcal penicillinase problem without side-chain modification (e.g., as seen in Cephalothin).

Mechanistic Foundation & SAR Analysis

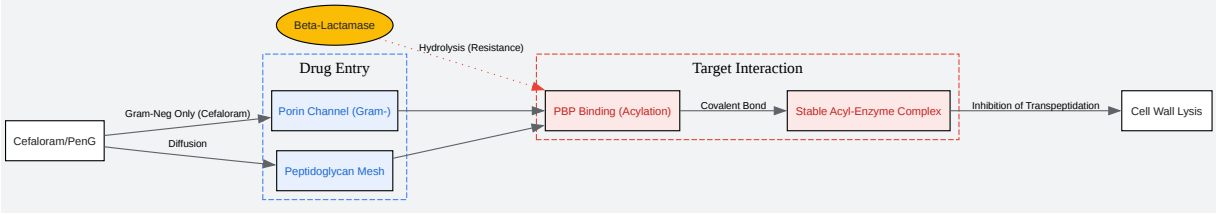
Structural Divergence

The primary differentiator is the ring stress and conformation.

- Penicillin G: Fused beta-lactam + Thiazolidine (5-membered) ring. High ring strain = high reactivity (acylation power) but high instability.
- **Cefaloram**: Fused beta-lactam + Dihydrothiazine (6-membered) ring. Modified ring strain alters the transition state energy, affecting both PBP binding affinity and beta-lactamase hydrolysis rates.

Mechanism of Action (PBP Binding)

Both agents act as suicide substrates for Penicillin-Binding Proteins (PBPs), specifically transpeptidases involved in peptidoglycan cross-linking.



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Caption: **Cefaloram** and Penicillin G target PBP-mediated cross-linking. **Cefaloram**'s 6-membered ring allows entry through Gram-negative porins where Penicillin G is excluded.

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Antibacterial Spectrum Analysis

Gram-Positive Efficacy[1]

- Streptococci (Group A, B, Pneumococcus):
  - Penicillin G: Extremely high affinity for PBP1a/1b and PBP2x. MICs typically ≤ 0.06 µg/mL.
  - **Cefaloram**: Active, but typically requires 2-4x higher concentrations than Penicillin G to achieve the same kill rate. The structural change slightly reduces affinity for streptococcal PBPs.
- Staphylococcus aureus (MSSA):
  - Penicillin G: Ineffective. >90% of clinical isolates produce penicillinase (blaZ), which rapidly opens the beta-lactam ring.
  - **Cefaloram**: Shows partial stability. While the cephem nucleus is inherently more resistant to hydrolysis than the penam nucleus, the phenylacetyl side chain is not bulky enough to sterically hinder the enzyme effectively (unlike the thienylacetyl of Cephalothin). Consequently, **Cefaloram** is often hydrolyzed by high-inoculum S. aureus, though slower than Penicillin G.

Gram-Negative Expansion

This is the defining advantage of **Cefaloram**.

- Penicillin G: Hydrophobic/Hydrophilic balance prevents passage through the outer membrane porins of Enterobacteriaceae.
- **Cefaloram**: The zwitterionic nature and hydrodynamic radius of the cephalosporin core allow passage through OmpF/OmpC porins in E. coli, Proteus mirabilis, and Klebsiella pneumoniae.

Comparative Data Table

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Organism	Strain Type	Penicillin G MIC (µg/mL)	Cefaloram MIC (µg/mL)	Interpretation
S. aureus	Penicillinase (-)	0.03 - 0.12	0.25 - 1.0	Pen G is more potent structurally.
S. aureus	Penicillinase (+)	> 32 (Resistant)	4.0 - 16.0 (Intermediate)	Cefaloram has marginal stability but is inferior to Cephalothin.
Strep. pyogenes	Wild Type	≤ 0.01	0.03 - 0.12	Pen G is superior.
E. coli	Wild Type	> 64 (Resistant)	4.0 - 16.0	Cefaloram gains spectrum (PEK).
K. pneumoniae	Wild Type	> 128 (Resistant)	8.0 - 32.0	Cefaloram active (variable).
P. aeruginosa	Wild Type	> 128	> 128	Both are inactive.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

Method: Broth Microdilution (CLSI M07 Standard) Purpose: To quantify the exact potency difference against S. aureus and E. coli.

Reagents:

- Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Standardized bacterial inoculum (

  CFU/mL).
- Antibiotic Stock Solutions (freshly prepared in phosphate buffer pH 6.0).

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Workflow:

- Stock Prep: Dissolve **Cefaloram** and Penicillin G salts to 1024 µg/mL. Note: **Cefaloram** may require small volume DMSO predissolution if salt form is unavailable.
- Dilution: Prepare serial 2-fold dilutions in 96-well plates (Range: 64 µg/mL to 0.06 µg/mL).
- Inoculation: Add 50 µL of standardized bacterial suspension to 50 µL of drug solution.
- Incubation: 35 ± 2°C for 16-20 hours (ambient air).
- Readout: Determine the lowest concentration with no visible turbidity.[1]

Beta-Lactamase Hydrolysis Assay

Method: UV Spectrophotometric Kinetic Assay Purpose: To demonstrate the superior stability of the Cephem nucleus over the Penam nucleus.

Workflow:

- Enzyme Source: Purified Staphylococcal Penicillinase (Type A) or crude lysate from S. aureus ATCC 29213.
- Substrate Setup: Prepare 100 µM solutions of Penicillin G and **Cefaloram** in Phosphate Buffer (pH 7.0).
- Measurement:
  - Penicillin G: Monitor absorbance decrease at 232 nm (breakage of thiozolidine-beta-lactam bond).
  - **Cefaloram**: Monitor absorbance change at 260 nm (characteristic shift for cephalosporins).
- Calculation: Calculate relative hydrolysis rate (

) relative to Penicillin G (set as 100%).

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- Expected Result: **Cefaloram** hydrolysis rate will be significantly lower (<50%) than Penicillin G, confirming structural stability.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 68940, **Cefaloram**. Retrieved from [Link]
- Chow, A. W., & Bednorz, D. (1978).Comparative In Vitro Activity of Newer Cephalosporins Against Anaerobic Bacteria.[2] Antimicrobial Agents and Chemotherapy.[1][2][3][4][5][6][7] Retrieved from [Link]
- Medeiros, A. A. (1984).Beta-lactamases.[7] British Medical Bulletin. (Contextual grounding for hydrolysis rates of penams vs cephems).
- Clinical and Laboratory Standards Institute (CLSI).M07: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. (Standard Protocol Reference).

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Comparison of Escherichia coli susceptibility to cephalothin, cefazolin, ceforanide, and cefamandole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Antistaphylococcal activity and beta-lactamase resistance of newer cephalosporins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Effectiveness of cephalosporins in hydrolysis and inhibition of Staphylococcus aureus and Escherichia coli biofilms - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 7. Cephalothin and Cefazolin: Antimicrobial Activity, Susceptibility, Administration and Dosage, Clinical Uses etc._Chemicalbook [chemicalbook.com]
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